Technical Support Center: Enhancing Ternary Complex Formation for ATR Degradation

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Compound of Interest

Compound Name:	*PROTAC ATR degrader-1*
Cat. No.:	*B12366124*

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This guide provides troubleshooting advice and frequently asked questions for researchers working on the targeted degradation of Ataxia Telangiectasia and Rad3-related (ATR) protein through the formation of a ternary complex.

Frequently Asked Questions (FAQs)

Q1: What is the general mechanism for inducing ATR degradation via a ternary complex?

A1: The most common strategy involves a heterobifunctional molecule, such as a Proteolysis Targeting Chimera (PROTAC), that simultaneously binds to ATR and an E3 ubiquitin ligase. This proximity induces the formation of a ternary complex (ATR-PROTAC-E3 ligase), leading to the ubiquitination of ATR and its subsequent degradation by the proteasome.

A representative signaling pathway for this process is illustrated below.

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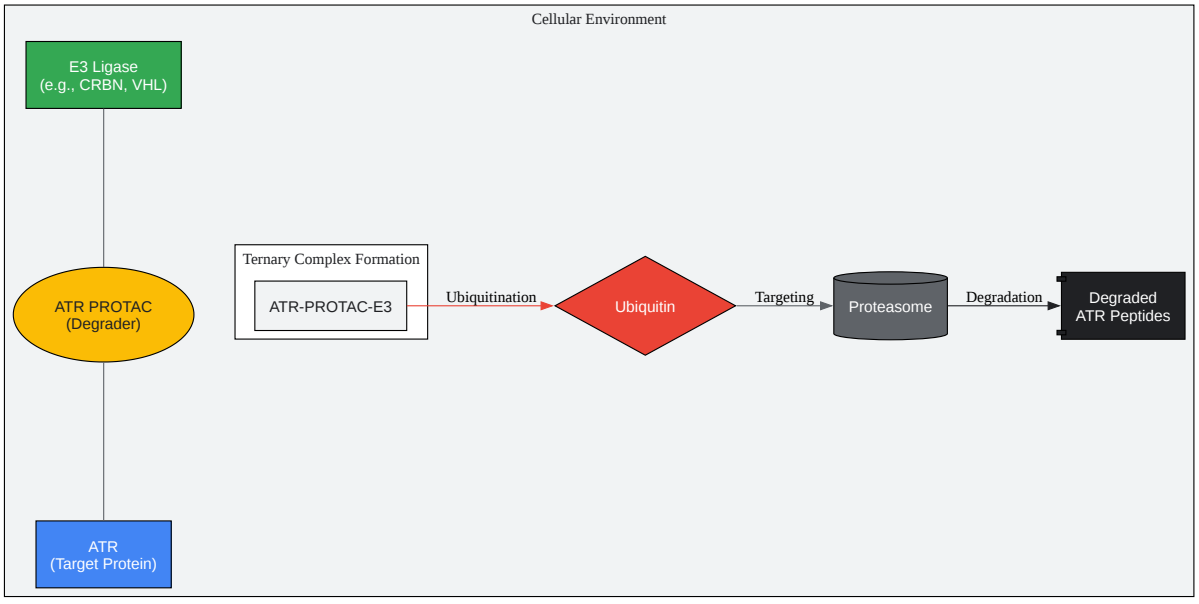

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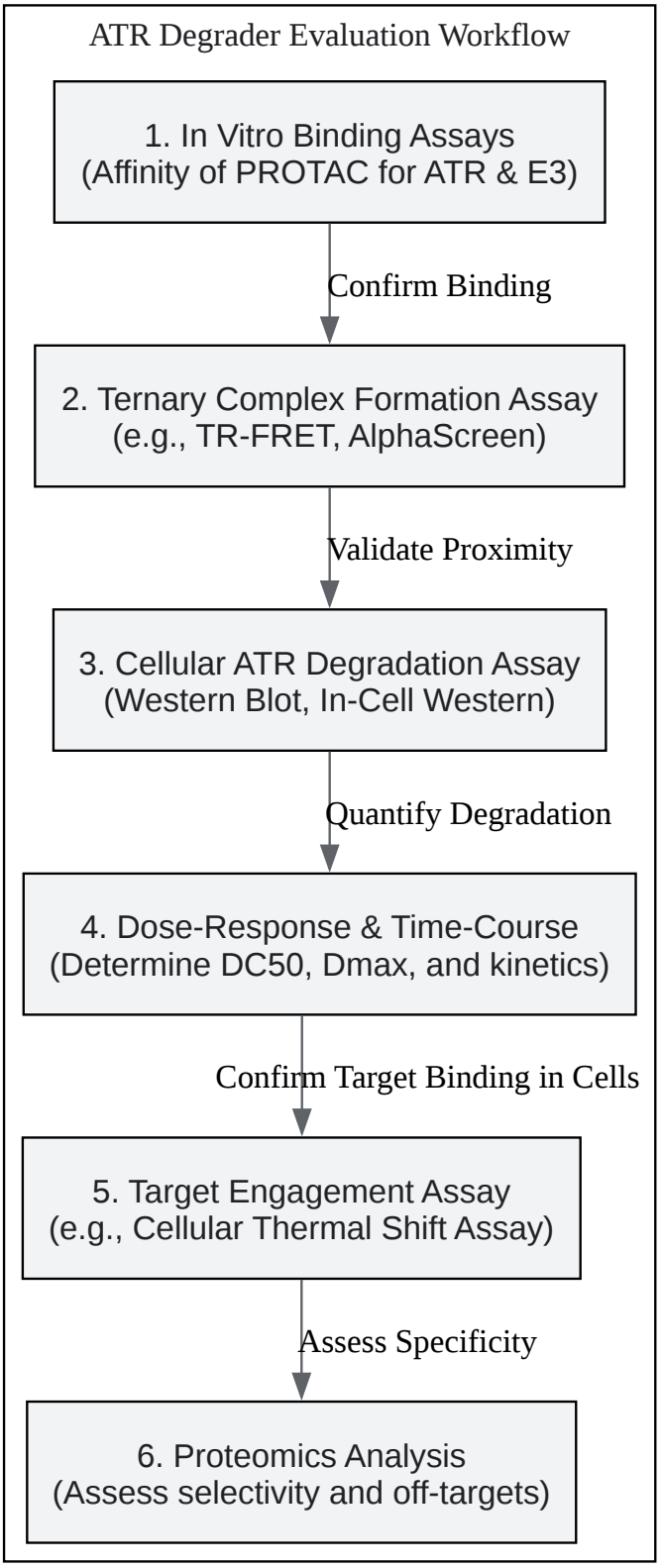

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